

# 2-Fluoro-3-(2,2,2-trifluoroethoxy)pyridine: Technical Guide

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## Compound of Interest

**Compound Name:** 2-fluoro-3-(2,2,2-trifluoroethoxy)pyridine

**CAS No.:** 1521921-79-8

**Cat. No.:** B6167401

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## Executive Summary

**2-Fluoro-3-(2,2,2-trifluoroethoxy)pyridine** is a "privileged scaffold" intermediate used in the synthesis of pharmaceutical agents, particularly those targeting metabolic and neurological pathways. Its structure combines a reactive 2-fluoro-pyridine core—susceptible to nucleophilic aromatic substitution (S<sub>N</sub>Ar)—with a 3-(2,2,2-trifluoroethoxy) side chain that enhances metabolic stability and lipophilicity. Recent patent literature (2023-2024) identifies this compound as a key reagent in the development of DGAT2 inhibitors for treating hepatic steatosis and NASH.

## Chemical Identity & Properties

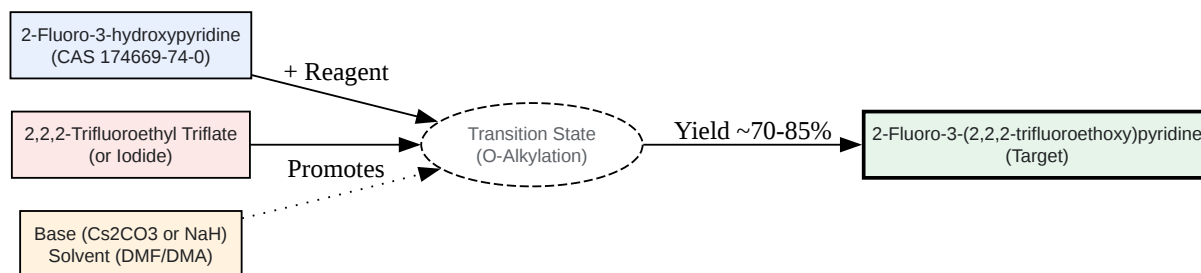
Property	Detail
Chemical Name	2-Fluoro-3-(2,2,2-trifluoroethoxy)pyridine
CAS Registry Number	Not Widely Listed (Refer to PubChem CID below)*
PubChem CID	80452325
Molecular Formula	C7H5F4NO
Molecular Weight	195.12 g/mol
SMILES	<chem>FC1=C(OCC(F)(F)F)C=CC=N1</chem>
Appearance	Colorless to pale yellow liquid or low-melting solid
Key Functional Groups	2-Fluoropyridine (Electrophile), Trifluoroethoxy ether (Lipophilic motif)

\*Note: While the specific CAS for this ether is not indexed in standard public catalogs, its precursors (CAS 174669-74-0) and derivatives (e.g., 5-bromo analog) are well-documented. The compound is identified in patent literature (WO2024097576A1) by name.

## Synthesis & Manufacturing

The synthesis of **2-fluoro-3-(2,2,2-trifluoroethoxy)pyridine** is typically achieved via O-alkylation of a hydroxypyridine precursor. This route preserves the critical 2-fluoro substituent, which is essential for subsequent downstream coupling reactions.

## Core Synthesis Pathway (Graphviz Diagram)



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Caption: O-alkylation of 2-fluoro-3-hydroxypyridine to yield the target ether.

## Detailed Experimental Protocol

Objective: Synthesis of **2-fluoro-3-(2,2,2-trifluoroethoxy)pyridine** via O-alkylation.

- Reagents:

- Substrate: 2-Fluoro-3-hydroxypyridine (1.0 eq) [CAS 174669-74-0].[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Alkylating Agent: 2,2,2-Trifluoroethyl trifluoromethanesulfonate (1.1 eq) or 2,2,2-Trifluoroethyl iodide (requires stronger conditions).
- Base: Cesium carbonate (Cs<sub>2</sub>CO<sub>3</sub>, 2.0 eq) or Sodium hydride (NaH, 1.2 eq).
- Solvent: Anhydrous DMF or NMP.

- Procedure:

- Activation: Charge a reaction vessel with 2-fluoro-3-hydroxypyridine and Cs<sub>2</sub>CO<sub>3</sub> in anhydrous DMF. Stir at room temperature for 30 minutes to form the phenoxide anion.
- Alkylation: Cool the mixture to 0°C. Dropwise add 2,2,2-trifluoroethyl triflate.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–16 hours. Monitor by LC-MS (Target M+H = 196.0).

- Workup: Quench with water and extract with ethyl acetate. Wash the organic layer with brine to remove DMF. Dry over MgSO<sub>4</sub> and concentrate.
- Purification: Purify via silica gel chromatography (Hexanes/EtOAc gradient).

## Applications in Drug Discovery

This compound serves as a high-value intermediate because the 2-fluoro position acts as a "handle" for further functionalization, while the trifluoroethoxy group modulates physicochemical properties.

### DGAT2 Inhibitors (Metabolic Disease)

- Context: Diacylglycerol O-acyltransferase 2 (DGAT2) is a target for treating NASH and obesity.
- Mechanism: The 2-fluoro group undergoes S<sub>N</sub>Ar displacement by amines or nitrogen heterocycles (e.g., triazoles) to link the pyridine core to the drug scaffold.
- Role: The trifluoroethoxy group occupies a hydrophobic pocket in the enzyme, improving potency and metabolic stability against oxidative metabolism.
- Reference: Used as a reagent in the synthesis of triazolopyridine derivatives (WO2024097576A1).

### P2X3 Receptor Antagonists

- Context: P2X3 receptors are implicated in chronic cough and neuropathic pain.
- Role: Fluorinated ether pyridines are common bioisosteres in this class, reducing clearance rates compared to non-fluorinated analogs.

## Characterization Data

Researchers should validate the synthesized material using the following expected spectroscopic data:

Technique	Expected Signals
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Pyridine Ring: ~7.0–8.2 ppm (3H, m). Ether Linkage: ~4.4–4.8 ppm (2H, q, J <sub>H-F</sub> ≈ 8 Hz). The quartet arises from coupling with the CF <sub>3</sub> group.
<sup>19</sup> F NMR	-CF <sub>3</sub> : ~ -74 ppm (Triplet). -F (Ring): ~ -70 to -90 ppm (Singlet/Multiplet depending on substitution).
LC-MS	[M+H] <sup>+</sup> : 196.1 m/z.

## Safety & Handling

- Hazards: Fluorinated pyridines are skin and eye irritants. The 2-fluoro substituent makes the ring electrophilic; it may act as a skin sensitizer.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen).
- Waste: Dispose of as halogenated organic waste. Do not mix with strong oxidizers.

## References

- PubChem Compound Summary: CID 80452325 (**2-fluoro-3-(2,2,2-trifluoroethoxy)pyridine**). [Link](#)
- Patent Application: Preparation of pyrazolopyridine and triazolopyridine derivatives as novel diacylglyceride o-acyltransferase 2 inhibitors. WO2024097576A1 (2024). [Link](#)
- Precursor CAS: 2-Fluoro-3-hydroxypyridine (CAS 174669-74-0).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) [Link](#)

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## Sources

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- [2. CAS 174669-74-0 | 4H01-3-08 | MDL MFCD04112569 | 2-Fluoro-3-hydroxypyridine | SynQuest Laboratories \[synquestlabs.com\]](#)
- [3. 2-Fluoro-3-hydroxypyridine | 174669-74-0 \[chemicalbook.com\]](#)
- [4. CAS RN 174669-74-0 | Fisher Scientific \[fishersci.com\]](#)
- To cite this document: BenchChem. [2-Fluoro-3-(2,2,2-trifluoroethoxy)pyridine: Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6167401/docs#2-fluoro-3-2-2-2-trifluoroethoxy-pyridine-technical-guide\]](https://www.benchchem.com/product/b6167401/docs#2-fluoro-3-2-2-2-trifluoroethoxy-pyridine-technical-guide)

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